

Preparation of Epitalon for Subcutaneous Injection in Mice: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Epitalon*

Cat. No.: *B013367*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Epitalon (also known as Epithalon or AEDG peptide) is a synthetic tetrapeptide (Ala-Glu-Asp-Gly) that has been the subject of research for its potential geroprotective and anti-aging properties. It is believed to function by stimulating telomerase activity, which plays a crucial role in cellular aging. This document provides detailed protocols for the preparation and subcutaneous administration of **Epitalon** in mice for research purposes.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation and administration of **Epitalon** in mice, based on available research data.

Parameter	Value	Notes
Dosage Range	1.0 μ g/mouse (approx. 30-40 μ g/kg) to 1 mg/mouse	Dosage can vary significantly based on the experimental design and research goals. [1] [2] [3] [4] [5] [6] [7]
Reconstitution Vehicle	Bacteriostatic water or Sterile Water for Injection	It is recommended to reconstitute lyophilized Epitalon in sterile 18M Ω -cm H ₂ O to a concentration not less than 100 μ g/ml. [8]
Injection Vehicle	Sterile Normal Saline (0.9% NaCl)	After reconstitution, the Epitalon solution can be further diluted with sterile normal saline to achieve the desired final concentration for injection. [3]
Injection Volume	0.1 mL - 0.2 mL per injection	The maximum recommended volume for a single subcutaneous injection site in mice is 5 ml/kg. [9] [10]
Needle Gauge	25-27 G	A sterile needle of appropriate gauge should be used for the injection. [9]
Storage (Lyophilized)	-18°C or colder for long-term storage	Lyophilized Epitalon is stable at room temperature for up to 3 weeks. [8] [11]
Storage (Reconstituted)	4°C for 2-7 days up to 6 weeks	For longer-term storage of the reconstituted peptide, it is recommended to add a carrier protein (0.1% HSA or BSA) and store below -18°C. Avoid freeze-thaw cycles. [8] [12] [13] [14]

Experimental Protocols

Materials Required

- Lyophilized **Epitalon** powder
- Bacteriostatic water or Sterile Water for Injection
- Sterile normal saline (0.9% NaCl)
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-27 G)
- Alcohol swabs (70% isopropyl alcohol)
- Appropriate personal protective equipment (PPE)
- Sharps container

Protocol 1: Reconstitution of Lyophilized Epitalon

This protocol describes the reconstitution of a 10 mg vial of lyophilized **Epitalon** to a stock solution of 10 mg/mL.

- Preparation: Work in a sterile environment, such as a laminar flow hood, to minimize contamination. Disinfect the rubber stoppers of the **Epitalon** vial and the sterile water vial with an alcohol swab.
- Reconstitution: Using a sterile syringe, draw up 1 mL of bacteriostatic water.
- Injection: Slowly inject the 1 mL of water into the vial of lyophilized **Epitalon**, directing the stream against the side of the vial to avoid frothing.
- Dissolution: Gently swirl the vial until the powder is completely dissolved. Do not shake vigorously, as this can denature the peptide.[\[13\]](#)[\[15\]](#)
- Storage: Store the reconstituted **Epitalon** solution at 4°C.

Protocol 2: Preparation of Dosing Solution

This protocol describes the preparation of a dosing solution with a concentration of 10 μ g/0.1 mL from the 10 mg/mL stock solution.

- Dilution Calculation:
 - Stock concentration = 10 mg/mL = 10,000 μ g/mL
 - Desired dose = 10 μ g in 0.1 mL
 - Desired concentration = 100 μ g/mL
 - To prepare 1 mL of the dosing solution, you will need 10 μ L of the stock solution (10,000 μ g/mL) and 990 μ L of sterile normal saline.
- Dilution: In a sterile microcentrifuge tube, add 990 μ L of sterile normal saline.
- Addition of Stock: Add 10 μ L of the reconstituted **Epitalon** stock solution to the saline.
- Mixing: Gently mix the solution by pipetting up and down.

Protocol 3: Subcutaneous Injection in Mice

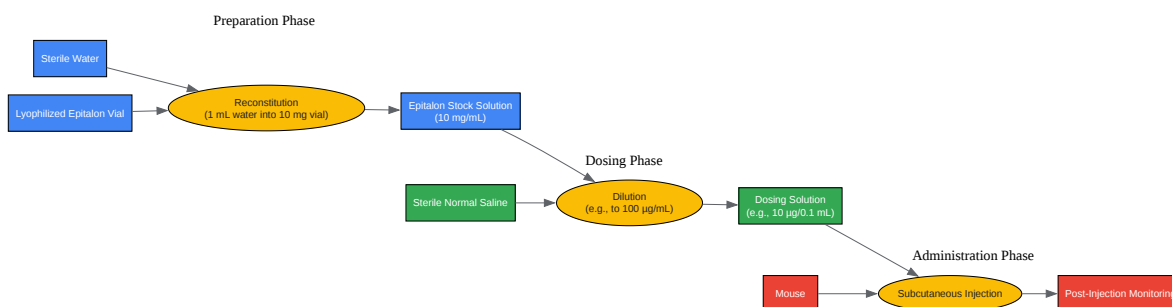
This protocol outlines the procedure for administering **Epitalon** via subcutaneous injection.

- Animal Restraint: Properly restrain the mouse by scruffing the loose skin on its back and neck to immobilize it.[\[16\]](#)[\[17\]](#)
- Injection Site Preparation: The injection is typically administered in the loose skin over the shoulders or flank.[\[16\]](#) Clean the injection site with an alcohol swab.[\[17\]](#)
- Syringe Preparation: Draw up the desired volume of the **Epitalon** dosing solution (e.g., 0.1 mL) into a sterile syringe with a 25-27 G needle. Ensure there are no air bubbles in the syringe.
- Injection: Create a "tent" of skin at the injection site with your non-dominant hand.[\[9\]](#)[\[16\]](#) Insert the needle, bevel up, at the base of the tented skin, parallel to the body.[\[9\]](#)

- Aspiration: Gently pull back on the plunger to ensure the needle has not entered a blood vessel. If blood appears in the syringe, withdraw the needle and try a new injection site with a fresh needle and syringe.[9][10][17]
- Administration: If no blood is aspirated, slowly and steadily inject the solution.[10][17]
- Withdrawal and Post-Injection Care: Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad if necessary.[10] Monitor the mouse for any adverse reactions.
- Disposal: Dispose of the needle and syringe in a designated sharps container.

Visualizations

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for **Epitalon** preparation and subcutaneous injection in mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. droracle.ai [droracle.ai]
- 2. Scholars@Duke publication: Epithalon decelerates aging and suppresses development of breast adenocarcinomas in transgenic her-2/neu mice. [scholars.duke.edu]
- 3. Effect of Epitalon on biomarkers of aging, life span and spontaneous tumor incidence in female Swiss-derived SHR mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Inhibitory effect of the peptide epitalon on the development of spontaneous mammary tumors in HER-2/neu transgenic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Epitalon Peptide | Epitalon Synthetic Hormone | ProSpec [prospecbio.com]
- 9. animalcare.ubc.ca [animalcare.ubc.ca]
- 10. ltk.uzh.ch [ltk.uzh.ch]
- 11. ncrpcanada.com [ncrpcanada.com]
- 12. happyhormonesmd.com [happyhormonesmd.com]
- 13. How to Reconstitute Epitalon: Easy Step-by-Step Guide [sarms.io]
- 14. lotilabs.com [lotilabs.com]
- 15. peptidedosages.com [peptidedosages.com]
- 16. research.unc.edu [research.unc.edu]
- 17. oacu.oir.nih.gov [oacu.oir.nih.gov]
- To cite this document: BenchChem. [Preparation of Epitalon for Subcutaneous Injection in Mice: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013367#how-to-prepare-epitalon-for-subcutaneous-injection-in-mice]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com